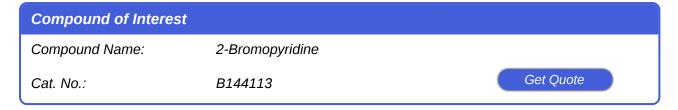


Physical properties of 2-Bromopyridine (boiling point, solubility)

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An In-depth Technical Guide to the Physical Properties of 2-Bromopyridine

This technical guide provides a comprehensive overview of the key physical properties of **2-Bromopyridine**, with a specific focus on its boiling point and solubility. The information is tailored for researchers, scientists, and professionals involved in drug development and other chemical research fields.

Quantitative Physical Properties

The physical properties of **2-Bromopyridine** are summarized in the tables below for easy reference and comparison.

Table 1: Boiling Point of 2-Bromopyridine

Boiling Point (°C)	Pressure (mmHg)	Reference
192-194	760 (lit.)	[1][2][3][4]
194.8	Not Specified	[5]
194	Not Specified	

Table 2: Solubility of 2-Bromopyridine



Solvent	Solubility	Temperature (°C)	Reference
Water	Slightly miscible	Not Specified	[1][3][4]
Water	2.5 g/L	20	[6][7]
Water	20.2 g/L	20	[8]
Ethanol	Miscible	Not Specified	[1][3][4]
Ether	Miscible	Not Specified	[1][3][4]
Benzene	Miscible	Not Specified	[1][3][4]
Pyridine	Miscible	Not Specified	[1][3][4]
Methanol	Soluble	Not Specified	[6]
Isopropyl Alcohol	Soluble	Not Specified	[6]
Tetrahydrofuran	Soluble	Not Specified	[6]
Ethyl Acetate	Soluble	Not Specified	[6]
Acetone	Soluble	Not Specified	[6]
Toluene	Soluble	Not Specified	[6]

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and solubility of **2-Bromopyridine**.

Determination of Boiling Point by Micro-Boiling Point Method

This method is suitable for small quantities of liquid samples.[9][10]

Apparatus:

- Thiele tube
- Thermometer (0-250 °C range)



- Capillary tubes (sealed at one end)
- Small test tube
- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (Bunsen burner or oil bath)
- High-boiling point mineral oil
- Stand and clamp

Procedure:

- Fill the Thiele tube with high-boiling point mineral oil to a level just above the top of the side arm.
- Add a small amount (approximately 0.5 mL) of **2-Bromopyridine** into the small test tube.
- Place a capillary tube, with its sealed end up, into the **2-Bromopyridine** in the test tube.
- Attach the test tube to the thermometer using a rubber band, ensuring the bulb of the thermometer is level with the sample.
- Immerse the assembly into the Thiele tube, making sure the sample is below the oil level.
- Gently heat the side arm of the Thiele tube.[11]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[9][11] Record this temperature.
- It is advisable to repeat the measurement to ensure accuracy.



Determination of Aqueous Solubility

This protocol outlines a method to determine the solubility of **2-Bromopyridine** in water at a specific temperature.[12]

Apparatus:

- Constant temperature water bath or shaker
- Glass vials with screw caps
- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge
- Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system
- Syringe filters (e.g., 0.45 μm PTFE)

Procedure:

- Add an excess amount of 2-Bromopyridine to a known volume of distilled water in a glass vial. The excess is to ensure a saturated solution is formed.
- Seal the vial and place it in a constant temperature water bath set to the desired temperature (e.g., 20 °C).
- Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.[12]
- After equilibration, allow the vial to stand in the water bath to let the undissolved 2-Bromopyridine settle.
- Carefully withdraw a sample from the upper aqueous layer using a pipette.
- To remove any undissolved micro-droplets, either centrifuge the sample or filter it through a syringe filter.

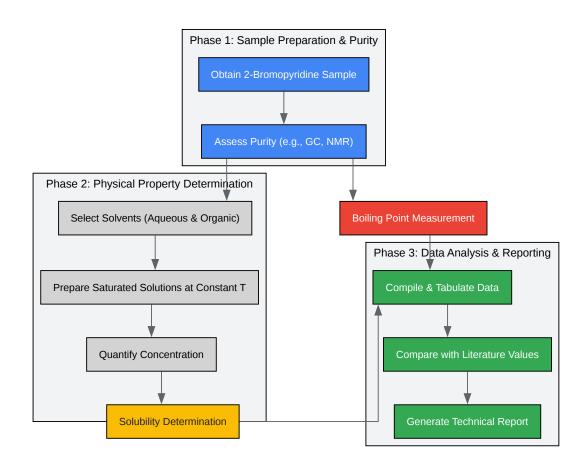


- Accurately dilute the saturated solution with a suitable solvent to a concentration that falls within the linear range of the analytical instrument.
- Quantify the concentration of 2-Bromopyridine in the diluted sample using a pre-calibrated analytical method such as UV-Vis spectrophotometry or HPLC.
- Calculate the original concentration of **2-Bromopyridine** in the saturated solution, which represents its solubility at that temperature. Express the result in g/L.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physical characterization of a chemical substance like **2-Bromopyridine**.





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- To cite this document: BenchChem. [Physical properties of 2-Bromopyridine (boiling point, solubility)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144113#physical-properties-of-2-bromopyridine-boiling-point-solubility]

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